

An In-depth Technical Guide to 1-Benzyl-2-(methylthio)-1H-benzimidazole

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Compound of Interest

Compound Name: 1-Benzyl-2-(methylthio)-1H-benzimidazole

Cat. No.: B255801

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Benzyl-2-(methylthio)-1H-benzimidazole**, a heterocyclic compound of interest in medicinal chemistry. While a specific CAS number for this derivative has not been definitively assigned in major public databases, this document outlines its chemical properties, a detailed experimental protocol for its synthesis, and a summary of the known biological activities of closely related benzimidazole derivatives. The content herein is intended to serve as a valuable resource for researchers engaged in the synthesis, characterization, and evaluation of novel benzimidazole-based compounds for drug discovery and development.

Chemical Identity and Properties

While a dedicated CAS number for **1-Benzyl-2-(methylthio)-1H-benzimidazole** is not readily available, its fundamental properties can be derived from its structure and comparison with related compounds. The parent compound, 2-(methylthio)-1H-benzimidazole, is registered under CAS number 7152-24-1[1][2][3].

Table 1: Physicochemical Properties of **1-Benzyl-2-(methylthio)-1H-benzimidazole** and Related Compounds

Property	1-Benzyl-2-(methylthio)-1H-benzimidazole (Predicted/Expected)	2-(methylthio)-1H-benzimidazole	1-Benzyl-1H-benzimidazole
CAS Number	Not Assigned	7152-24-1[1][2][3]	4981-92-4[4]
Molecular Formula	C15H14N2S[5]	C8H8N2S[1]	C14H12N2[4]
Molecular Weight	254.35 g/mol [5]	164.23 g/mol [1]	208.26 g/mol [4]
Appearance	White to off-white solid (Expected)	White to almost white crystalline powder[6]	Colorless solid
Melting Point (°C)	Not Determined	202[6]	Not specified
Boiling Point (°C)	Not Determined	Not Determined	Not specified
Solubility	Soluble in organic solvents like DMSO, DMF, and chlorinated solvents (Expected)	Soluble in organic solvents	Soluble in organic solvents

Table 2: Expected Spectroscopic Data for 1-Benzyl-2-(methylthio)-1H-benzimidazole

Technique	Expected Chemical Shifts (δ) / Peaks
¹ H NMR (CDCl ₃)	~ 2.7 (s, 3H, S-CH ₃), ~ 5.4 (s, 2H, N-CH ₂ -Ph), ~ 7.1-7.8 (m, 9H, Ar-H)
¹³ C NMR (CDCl ₃)	~ 15.0 (S-CH ₃), ~ 48.0 (N-CH ₂ -Ph), ~ 110.0, 120.0, 122.0, 123.0, 127.0, 128.0, 129.0, 135.0, 142.0 (Ar-C), ~ 154.0 (N-C=N)
Mass Spec (ESI-MS)	m/z: 255.09 [M+H] ⁺

Experimental Protocols: Synthesis of 1-Benzyl-2-(methylthio)-1H-benzimidazole

The synthesis of **1-Benzyl-2-(methylthio)-1H-benzimidazole** can be achieved through a two-step process starting from 2-mercaptobenzimidazole. The following protocol is a detailed methodology based on established procedures for the synthesis of related benzimidazole derivatives.

2.1. Step 1: Synthesis of 2-(methylthio)-1H-benzimidazole

This step involves the S-methylation of 2-mercaptobenzimidazole.

- Materials:
 - 2-Mercaptobenzimidazole
 - Methyl iodide
 - Sodium hydroxide
 - Ethanol
 - Water
- Procedure:
 - In a round-bottom flask, dissolve 2-mercaptobenzimidazole (1 equivalent) in ethanol.
 - Add a solution of sodium hydroxide (1 equivalent) in water to the flask and stir the mixture at room temperature for 30 minutes.
 - Cool the reaction mixture in an ice bath and add methyl iodide (1.1 equivalents) dropwise.
 - Allow the reaction to stir at room temperature overnight.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Upon completion, remove the ethanol under reduced pressure.
 - Add water to the residue to precipitate the product.
 - Filter the solid, wash with water, and dry to obtain 2-(methylthio)-1H-benzimidazole.

2.2. Step 2: N-Benzylation of 2-(methylthio)-1H-benzimidazole

This step involves the alkylation of the nitrogen atom of the benzimidazole ring with benzyl bromide.

- Materials:
 - 2-(methylthio)-1H-benzimidazole
 - Benzyl bromide
 - Potassium carbonate (K_2CO_3)
 - Dimethylformamide (DMF)
 - Ethyl acetate
 - Hexane
- Procedure:
 - To a solution of 2-(methylthio)-1H-benzimidazole (1 equivalent) in DMF, add potassium carbonate (1.5 equivalents).
 - Stir the mixture at room temperature for 30 minutes.
 - Add benzyl bromide (1.1 equivalents) dropwise to the reaction mixture.
 - Heat the reaction mixture to 60-70 °C and stir for 4-6 hours, monitoring the reaction by TLC.
 - After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
 - Extract the aqueous layer with ethyl acetate.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate solvent system to yield **1-Benzyl-2-(methylthio)-1H-benzimidazole**.

Biological Context and Potential Applications

Benzimidazole derivatives are a prominent class of heterocyclic compounds with a wide spectrum of biological activities, making them privileged scaffolds in drug discovery. The introduction of different substituents on the benzimidazole core can significantly modulate their pharmacological properties.

Derivatives of 2-(methylthio)-1H-benzimidazole have been investigated for various therapeutic applications, including:

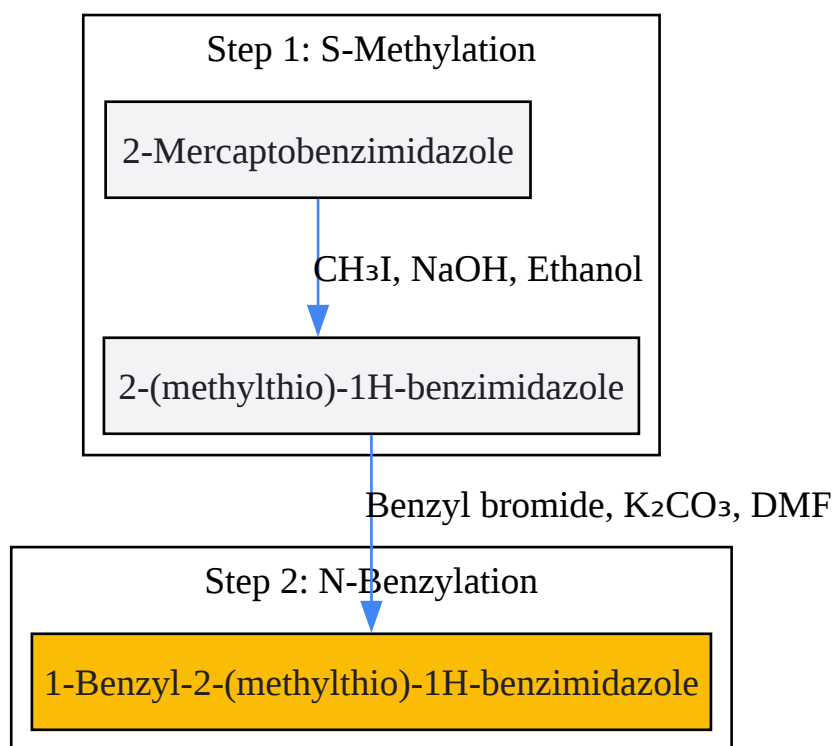
- **Antimicrobial Activity:** Many benzimidazole derivatives exhibit potent antibacterial and antifungal properties. The mechanism of action is often attributed to the inhibition of essential microbial enzymes or disruption of cell wall synthesis. Several studies have reported the synthesis and evaluation of 2-substituted benzimidazoles against a range of bacterial and fungal strains.
- **Anticancer Activity:** The benzimidazole scaffold is present in several approved anticancer drugs. These compounds can exert their effects through various mechanisms, such as inhibition of tubulin polymerization, topoisomerase inhibition, and modulation of cell signaling pathways involved in cell proliferation and apoptosis.
- **Antiviral and Antiprotozoal Activity:** Certain benzimidazole derivatives have shown efficacy against various viruses and protozoan parasites.

The specific biological activity of **1-Benzyl-2-(methylthio)-1H-benzimidazole** is not extensively documented in publicly available literature. However, based on the known activities of related compounds, it is a promising candidate for screening in various biological assays, particularly for antimicrobial and anticancer properties.

Visualizations

Synthetic Pathway

The following diagram illustrates the two-step synthesis of **1-Benzyl-2-(methylthio)-1H-benzimidazole**.

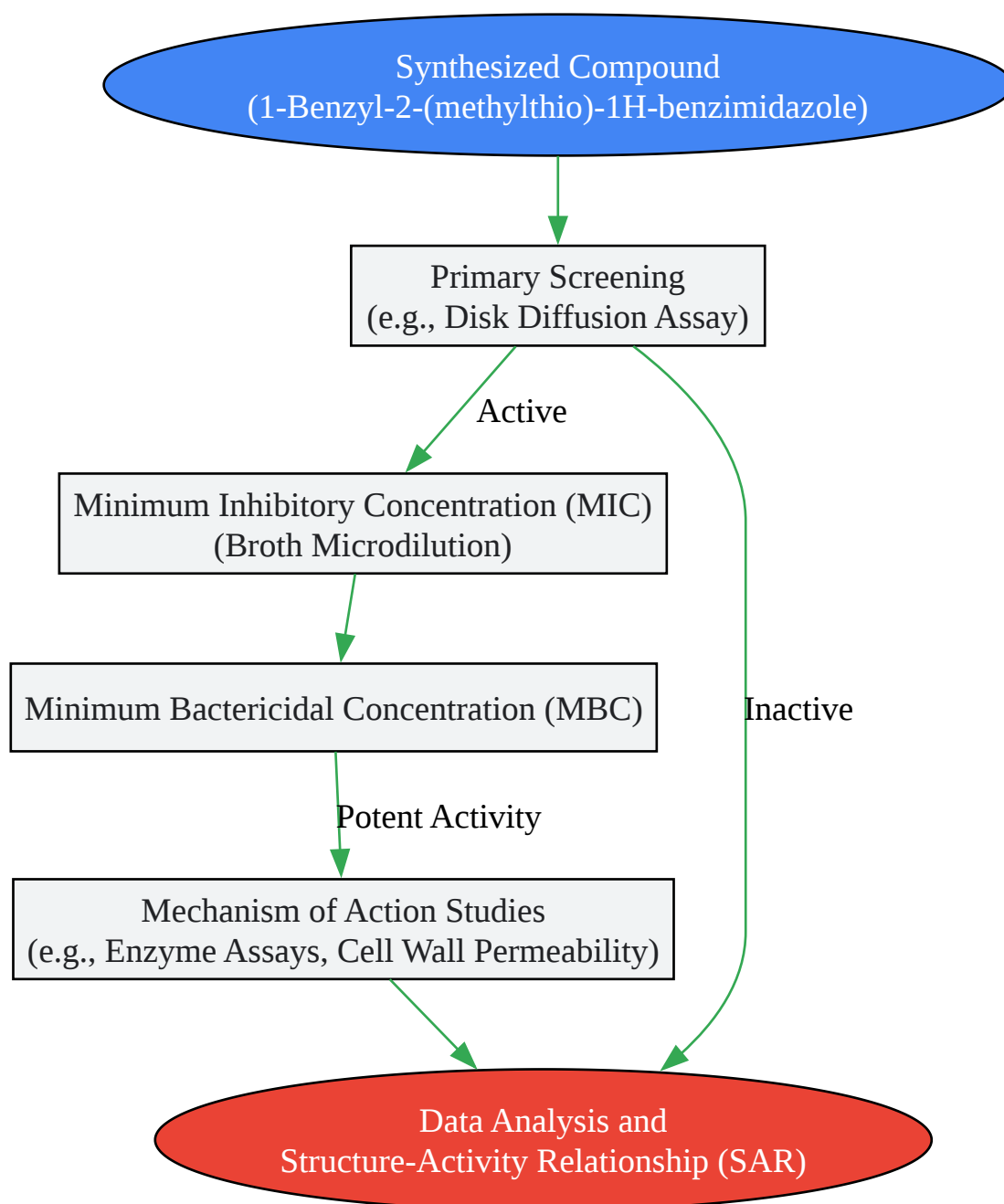


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Caption: Synthetic route to **1-Benzyl-2-(methylthio)-1H-benzimidazole**.

Experimental Workflow for Antibacterial Screening

This diagram outlines a general workflow for evaluating the antibacterial activity of a synthesized compound like **1-Benzyl-2-(methylthio)-1H-benzimidazole**.



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Caption: Workflow for antibacterial activity screening.

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